

Unmasking Orlandin's Targets: A Comparative Guide to Protein Validation in Plants

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Compound of Interest

Compound Name: *Orlandin*

Cat. No.: *B1237627*

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For researchers, scientists, and drug development professionals, this guide provides a comparative framework for validating the target proteins of **Orlandin**, a plant growth inhibitor. By hypothesizing its mechanism of action against the well-understood gibberellin (GA) signaling pathway, we present a roadmap for target identification and validation, contrasting it with the known GA biosynthesis inhibitor, paclobutrazol.

Orlandin, a fungal metabolite identified as a plant growth inhibitor, belongs to the umbelliferone family of compounds.^{[1][2]} While its precise molecular targets in plants remain to be fully elucidated, its growth-inhibiting properties suggest a potential interference with key developmental pathways. This guide proposes a hypothetical mechanism where **Orlandin** disrupts the gibberellin (GA) signaling cascade, a critical pathway regulating plant growth and development.^{[3][4][5]}

To validate this hypothesis, a suite of robust experimental techniques can be employed to identify and characterize **Orlandin**'s protein targets. This guide will compare these methodologies and their expected outcomes with the established mechanism of paclobutrazol, a well-characterized inhibitor of GA biosynthesis.^{[6][7][8]}

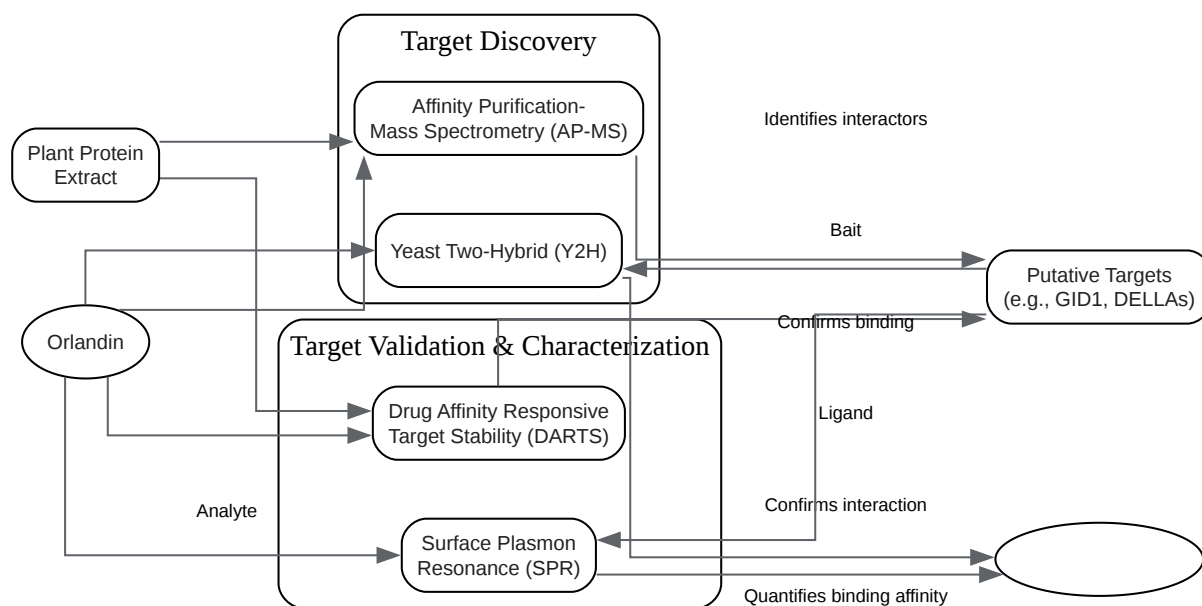
Comparative Analysis of Orlandin and Paclobutrazol

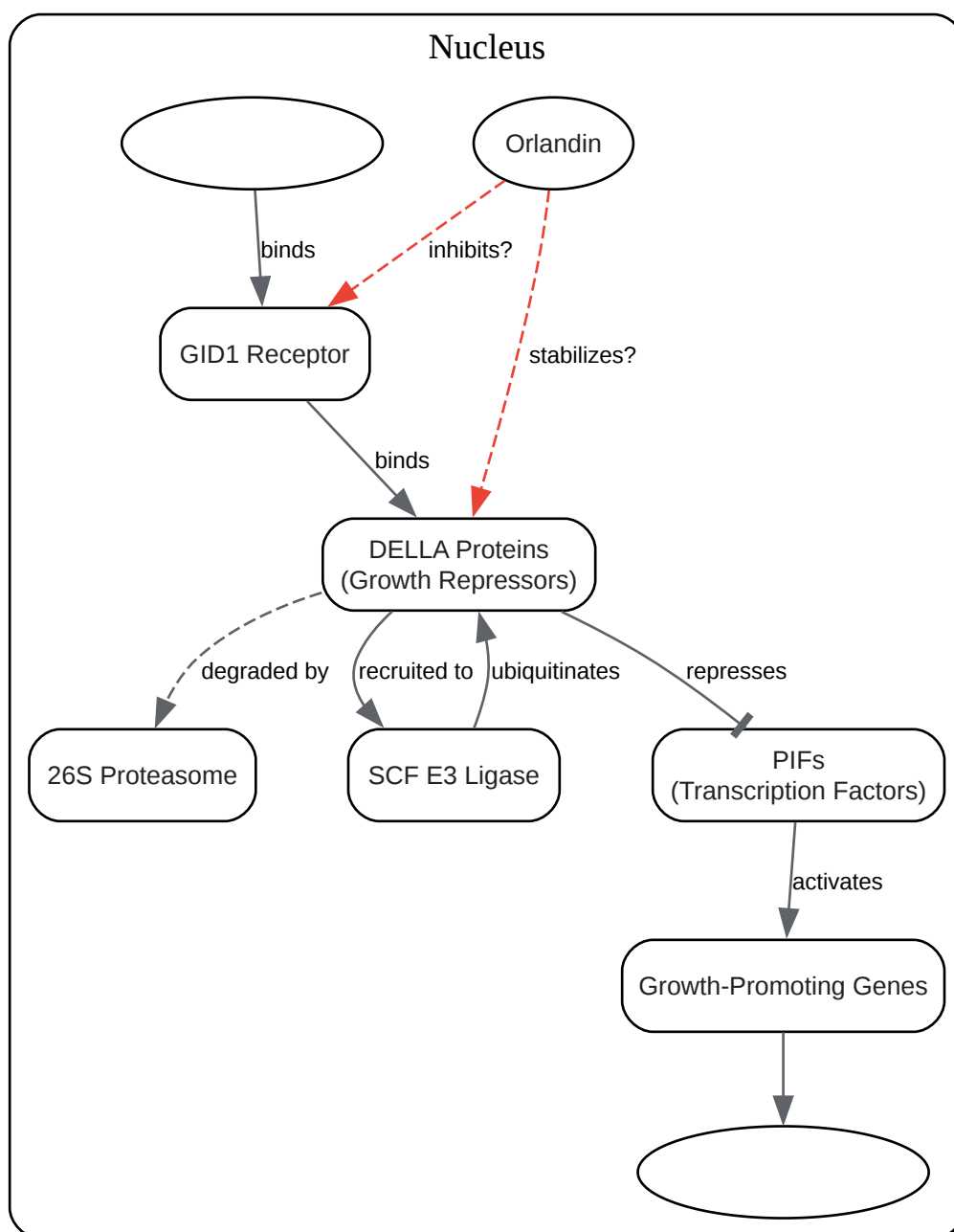
This section provides a comparative overview of the hypothetical action of **Orlandin** versus the known action of paclobutrazol on the gibberellin pathway.

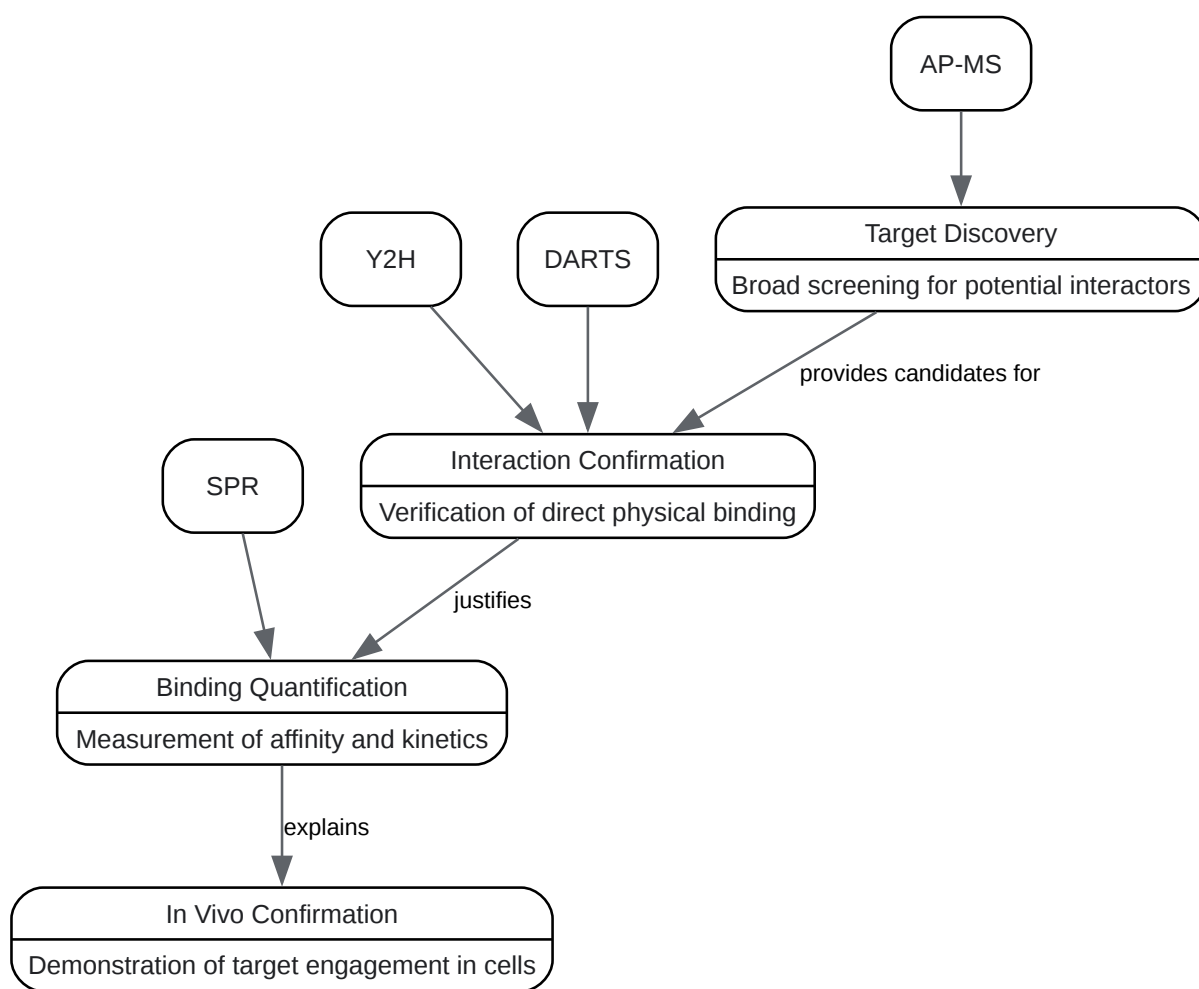
Feature	Orlandin (Hypothetical)	Paclobutrazol (Known Alternative)
Compound Class	Umbelliferone	Triazole
Proposed Target	Gibberellin receptor (GID1) or DELLA proteins	ent-kaurene oxidase (a key enzyme in GA biosynthesis)[7][9]
Mechanism of Action	Competitive or non-competitive inhibition of GA binding to GID1, or stabilization of DELLA proteins.	Inhibition of gibberellin biosynthesis, leading to reduced levels of active GAs. [6][7][9]
Expected Phenotype	Dwarfism, delayed flowering, reduced seed germination.	Dwarfism, darker green leaves, increased root growth, and enhanced stress resistance.[6][8]

Experimental Workflows for Target Validation

To validate the hypothetical targets of **Orlandin**, a multi-pronged approach employing several in vitro and in vivo techniques is recommended. The following diagram illustrates a comprehensive experimental workflow.







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References

- 1. phytojournal.com [phytojournal.com]
- 2. Umbelliferone and Its Synthetic Derivatives as Suitable Molecules for the Development of Agents with Biological Activities: A Review of Their Pharmacological and Therapeutic Potential - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Gibberellin Signaling in Plants – The Extended Version - PMC [pmc.ncbi.nlm.nih.gov]
- 4. journals.biologists.com [journals.biologists.com]
- 5. bioone.org [bioone.org]
- 6. chemicalwarehouse.com [chemicalwarehouse.com]
- 7. How does Paclobutrazol as a plant growth regulator affect plants?|News|Agripesticide [agripesticide.com]
- 8. Plant Growth Regulators - Gibberellins (GA) inhibitors - Paclobutrazol [clinisciences.com]
- 9. d-nb.info [d-nb.info]
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